

Personal protective equipment for handling Pyridine-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyridine-d5

Cat. No.: B057733

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Essential Safety and Handling of Pyridine-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Pyridine-d5**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment. **Pyridine-d5**, a deuterated form of pyridine, is a flammable and toxic liquid that requires careful management.

Hazard Identification and Classification

Pyridine-d5 is classified as a hazardous substance with the following primary concerns:

- **Flammability:** It is a highly flammable liquid and vapor.[1][2][3] Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[3]
- **Toxicity:** It is harmful if swallowed, inhaled, or in contact with skin.[1][4] It can cause irritation to the skin, eyes, and respiratory tract.[1][4] Prolonged or significant exposure may lead to damage to the liver, kidneys, and central nervous system.[1]
- **Irritant:** It is a skin and eye irritant.[1][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **Pyridine-d5**, essential for risk assessment and safe handling.

Property	Value	Source(s)
Molecular Formula	C ₅ D ₅ N	[5]
Molecular Weight	84.13 g/mol	[6]
Appearance	Colorless liquid	[6]
Odor	Disagreeable	[6]
Boiling Point	114.4°C	[5]
Melting Point	-41.0°C	[5]
Flash Point	20°C (68°F)	[5]
Density	1.050 g/mL at 20°C	[7]
Vapor Pressure	20 hPa at 20°C	[7]
Exposure Limits (as Pyridine)	TWA: 5 ppm (ACGIH)	[1]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Pyridine-d5** to minimize exposure.

PPE Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves are not recommended for prolonged use. [1] [8]	To prevent skin contact and absorption.
Eye Protection	Chemical splash goggles. [2] A face shield should be worn in addition when there is a splash hazard.	To protect eyes from splashes.
Body Protection	A flame-resistant lab coat must be worn and kept fastened. [9] A chemically resistant apron may be necessary.	To protect clothing and skin from contamination.
Respiratory Protection	All work must be performed in a certified chemical fume hood. [1] [2]	To avoid inhalation of harmful vapors. A respirator may be required for spills or emergencies. [1]

Standard Operating Procedure for Safe Handling

This procedure outlines the step-by-step process for safely handling **Pyridine-d5** in a laboratory setting.

1. Preparation and Area Designation:

- Identify a designated work area within a certified chemical fume hood.[\[1\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.[\[1\]](#)
- Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[9\]](#)[\[10\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.

2. Handling and Dispensing:

- Ground and bond all metal containers when transferring **Pyridine-d5** to prevent static discharge.[\[10\]](#)
- Use only non-sparking tools.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not eat, drink, or smoke in the work area.[\[10\]](#)

3. Storage:

- Store **Pyridine-d5** in a cool, dry, and well-ventilated area away from direct sunlight and heat.[\[2\]](#)
- Store in a designated flammable liquids cabinet.[\[11\]](#)
- Keep containers tightly sealed.[\[2\]](#)
- Segregate from incompatible materials such as strong oxidizers and acids.[\[1\]](#)

4. Spill and Emergency Procedures:

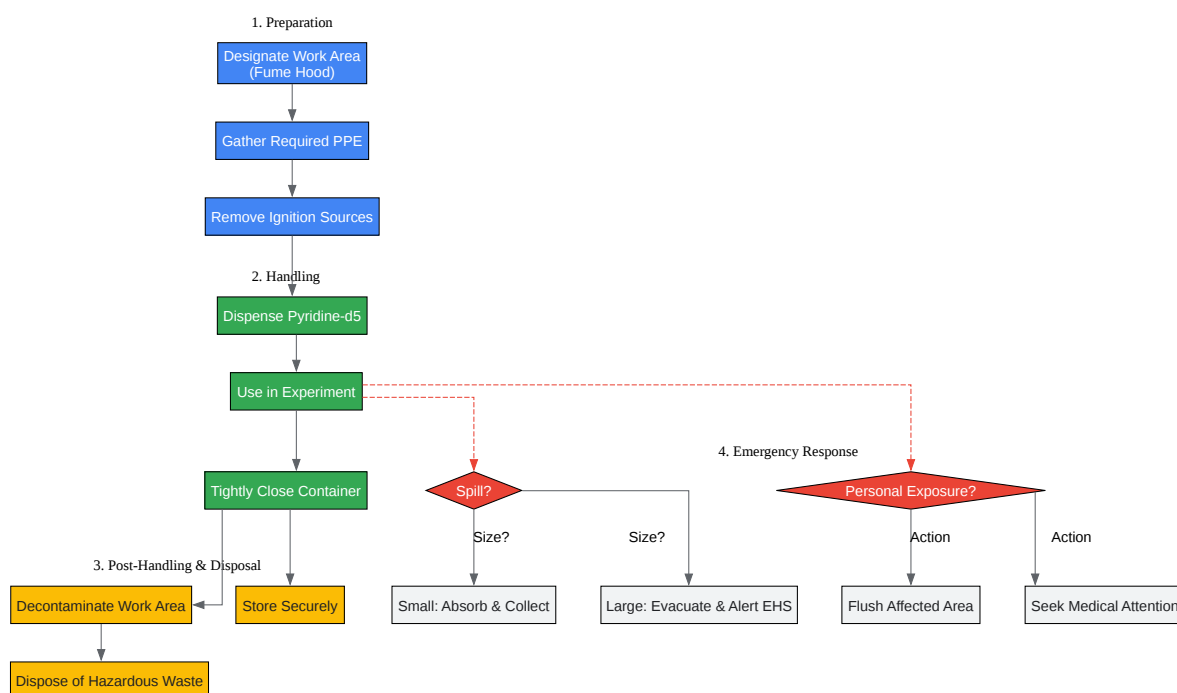
- Small Spills (inside a fume hood):
 - Absorb the spill with an inert, non-combustible material like vermiculite or sand.[\[1\]](#)[\[8\]](#)
 - Collect the absorbent material in a sealed, labeled container for hazardous waste disposal.[\[1\]](#)
- Large Spills (outside a fume hood):
 - Evacuate the immediate area.[\[1\]](#)
 - Alert your supervisor and the institution's Environmental Health and Safety (EHS) department.[\[1\]](#)

- In case of skin contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[\[1\]](#)[\[2\]](#) Seek medical attention.[\[1\]](#)
- In case of eye contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- In case of inhalation: Move to fresh air immediately.[\[1\]](#)[\[2\]](#) Seek medical attention.[\[1\]](#)
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

5. Disposal Plan:

- All waste containing **Pyridine-d5** must be treated as hazardous waste.[\[1\]](#)[\[8\]](#)
- Liquid Waste: Collect all solutions containing **Pyridine-d5** in a designated, labeled, and sealed hazardous waste container.[\[1\]](#)[\[8\]](#)
- Solid Waste: Collect all contaminated materials (e.g., gloves, absorbent pads, pipette tips) in a separate, labeled hazardous waste container.[\[8\]](#)
- Do not dispose of **Pyridine-d5** down the drain.[\[2\]](#)[\[12\]](#)
- Arrange for waste pickup through your institution's EHS department.[\[1\]](#)

Workflow for Safe Handling of Pyridine-d5



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Caption: Logical workflow for the safe handling of **Pyridine-d5** from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Pyridine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b057733#personal-protective-equipment-for-handling-pyridine-d5>]

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